

"methyl trifluoroacetate molecular weight and formula"

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Compound of Interest

Compound Name: *Methyl trifluoroacetate*

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An In-Depth Technical Guide to **Methyl Trifluoroacetate**: Properties, Synthesis, and Applications

Abstract

Methyl trifluoroacetate (MTFA) is a pivotal fluorinated reagent extensively utilized by researchers, scientists, and drug development professionals. This guide provides a comprehensive technical overview of MTFA, detailing its core physicochemical properties, spectroscopic signature, synthesis protocols, and critical applications in modern organic chemistry. With a molecular formula of $C_3H_3F_3O_2$ and a molecular weight of 128.05 g/mol, this colorless, volatile liquid serves as a versatile building block for introducing the trifluoromethyl group, a moiety renowned for its ability to enhance the metabolic stability, bioavailability, and efficacy of pharmaceutical compounds.^{[1][2][3]} This document synthesizes field-proven insights, validated experimental protocols, and critical safety information to serve as an authoritative resource for laboratory and industrial applications.

Introduction: The Significance of Fluorine in Chemical Synthesis

The strategic incorporation of fluorine atoms into organic molecules has become a cornerstone of modern drug discovery and materials science. The trifluoromethyl group ($-CF_3$) is particularly valued for its unique electronic properties, high lipophilicity, and resistance to metabolic degradation. **Methyl trifluoroacetate** has emerged as a primary reagent for introducing this

functional group, acting as an essential intermediate in the synthesis of a wide array of pharmaceuticals, agrochemicals, and advanced polymers.[2][3][4] Its reactivity is centered on the electrophilic nature of the carbonyl carbon, making it an excellent agent for the trifluoroacetylation of nucleophiles such as amines and alcohols.[5][6] This guide delves into the fundamental chemistry and practical utility of MTFA, providing the in-depth knowledge required for its effective and safe implementation in research and development.

Core Physicochemical and Spectroscopic Properties

A thorough understanding of a reagent's physical and chemical properties is fundamental to its successful application. **Methyl trifluoroacetate** is a clear, colorless, and highly flammable liquid with a characteristic boiling point that dictates its handling and reaction conditions.[2]

Physicochemical Data

The key quantitative properties of **methyl trifluoroacetate** are summarized in the table below, compiled from authoritative chemical databases and suppliers.[1][2][7][8]

Property	Value	Source(s)
Molecular Formula	$C_3H_3F_3O_2$	[1][7]
Molecular Weight	128.05 g/mol	[1][2][7]
IUPAC Name	methyl 2,2,2-trifluoroacetate	[1]
CAS Number	431-47-0	[1][2][7]
Appearance	Clear colorless liquid	[2][6]
Density	1.273 g/mL at 25 °C	[8]
Boiling Point	43-43.5 °C	[6]
Melting Point	-78 °C	[2][8]
Refractive Index (n _{20/D})	1.291	[6]
Flash Point	-7 °C	[8][9]
Solubility	Soluble in ethanol and ether; insoluble or difficult to mix in water.	[4][5][9]

Spectroscopic Characterization

Spectroscopic data is crucial for reaction monitoring and quality control. The identity and purity of **methyl trifluoroacetate** can be confirmed by standard analytical techniques.

- ¹H NMR: The proton NMR spectrum is simple, showing a singlet corresponding to the methyl protons ($-OCH_3$).[10]
- ¹⁹F NMR: The fluorine NMR spectrum displays a singlet for the three equivalent fluorine atoms of the trifluoromethyl group.
- ¹³C NMR: The carbon NMR spectrum will show distinct signals for the methyl carbon, the carbonyl carbon, and the trifluoromethyl carbon (as a quartet due to C-F coupling).
- Infrared (IR) Spectroscopy: The IR spectrum is dominated by a strong carbonyl (C=O) stretching band, characteristic of esters.

- Mass Spectrometry (MS): Electron ionization mass spectrometry reveals a fragmentation pattern that can be used to confirm the molecular structure.[11] The NIST WebBook is a primary resource for reference spectra.[11][12][13]

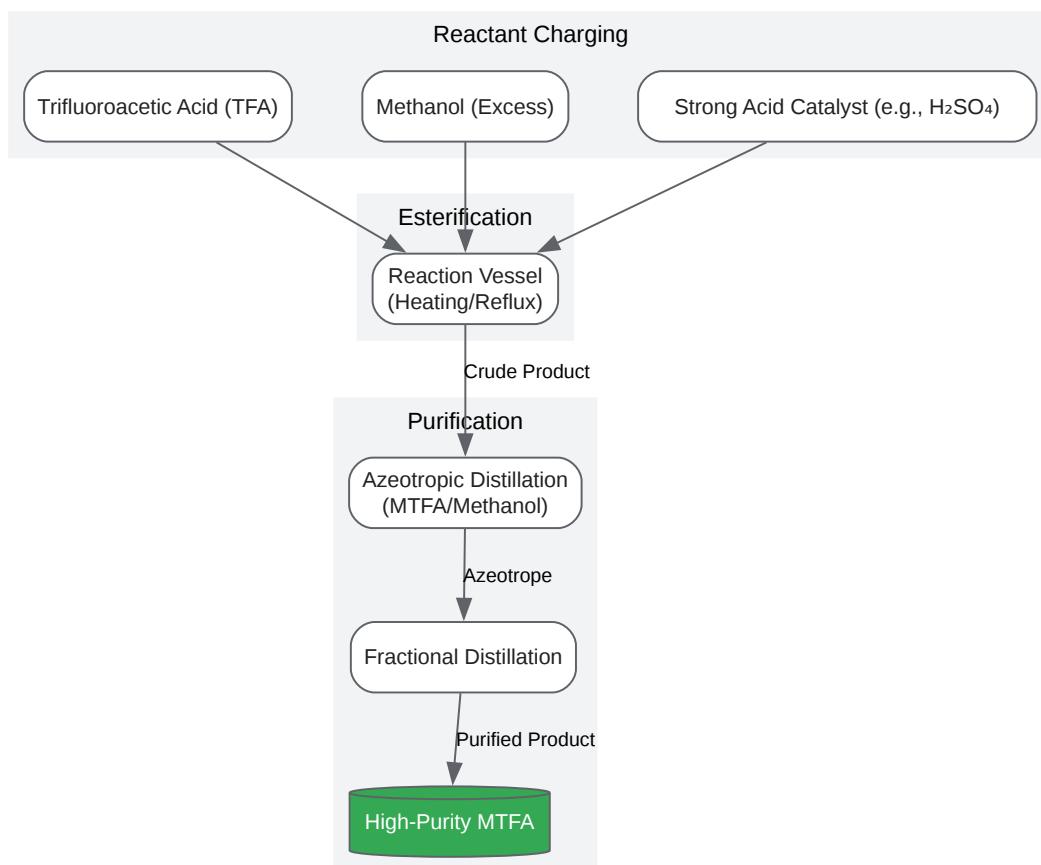
Synthesis and Manufacturing

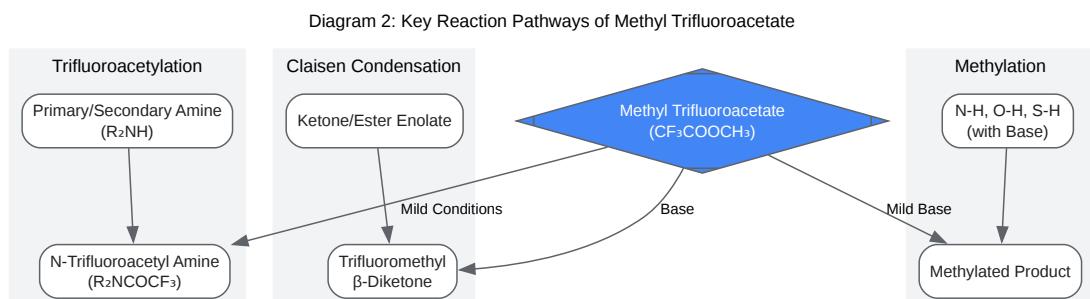
The most common industrial and laboratory-scale synthesis of **methyl trifluoroacetate** involves the direct esterification of trifluoroacetic acid with methanol, often catalyzed by a strong acid.[9][14][15]

Synthesis Workflow Diagram

The following diagram illustrates the general workflow for producing high-purity **methyl trifluoroacetate** via acid-catalyzed esterification.

Diagram 1: Synthesis Workflow of Methyl Trifluoroacetate





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